

An In-depth Technical Guide to the Safe Handling of 1-Menthene

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Compound of Interest

Compound Name: 1-Menthene

Cat. No.: B224986

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This guide provides comprehensive safety data and handling precautions for **1-Menthene**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical property databases to ensure a thorough understanding of the substance's characteristics and associated hazards.

Chemical Identification

- Chemical Name: **1-Menthene**
- Synonyms: o-menthene, 1-methyl-2-propan-2-ylcyclohexene[1]
- CAS Number: 11028-39-0[1][2]
- Molecular Formula: C₁₀H₁₈[1][2]
- Molecular Weight: 138.25 g/mol [1]

Hazard Identification and Classification

1-Menthene is classified as a flammable liquid and may cause skin irritation and allergic reactions.[3] It is crucial to understand its hazard ratings to ensure safe handling.

Table 1: Hazard Identification and Classification

Classification System	Rating	Description
GHS Classification	Flammable liquids 3, H226	Flammable liquid and vapor.[3]
Skin irritation 2, H315	Causes skin irritation.[3]	
Sensitization - skin 1, H317	May cause an allergic skin reaction.[3]	
NFPA Rating	Health: 1, Fire: 2, Reactivity: 0	
HMIS Rating	Health: 1, Fire: 2, Reactivity: 0	

Hazard Statements:

- H226: Flammable liquid and vapor.[3]
- H315: Causes skin irritation.[3]
- H317: May cause an allergic skin reaction.[3]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[3]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[3]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water [or shower].[3]
- P403+P235: Store in a well-ventilated place. Keep cool.[3]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Menthene** is essential for its safe storage and handling.

Table 2: Physical and Chemical Properties of **1-Menthene**

Property	Value	Source
Appearance	Colorless clear liquid	[4]
Boiling Point	172.1 ± 7.0 °C at 760 mmHg	[2]
Flash Point	44.8 ± 13.0 °C	[2]
Density	0.8 ± 0.1 g/cm ³	[2]
Vapor Pressure	1.8 ± 0.2 mmHg at 25°C	[2]
Water Solubility	Insoluble (1.84 mg/L @ 25 °C est.)	[4]
Solubility	Soluble in alcohol	[4]
LogP (Octanol/Water Partition Coefficient)	4.95	[2]
Refractive Index	1.459	[2]

Experimental Protocols and Handling Precautions

Strict adherence to safety protocols is mandatory when working with **1-Menthene** to minimize risks of exposure and accidents.

Appropriate PPE must be worn at all times when handling **1-Menthene**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or goggles.	Protects against splashes and vapors.
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile) and protective clothing.	Prevents skin contact, irritation, and allergic reactions. [5]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respiratory filter device should be worn.	[5] Protects against inhalation of harmful vapors.

Handling:

- Ventilation: Always handle **1-Menthene** in a well-ventilated area or under a chemical fume hood to prevent the formation of aerosols and accumulation of vapors.[3]
- Ignition Sources: Keep the substance away from heat, sparks, open flames, and other ignition sources.[3] Use non-sparking tools and take precautionary measures against static discharge.[6]
- Personal Hygiene: Wash hands thoroughly after handling.[7] Immediately remove any clothing that becomes soiled or contaminated.[3] Do not eat, drink, or smoke in the work area.[8]

Storage:

- Container: Keep the container tightly sealed and store in a dry, cool, and well-ventilated place.[3][5]
- Incompatible Materials: Store away from strong oxidizing agents and strong reducing agents.
[9]
- Temperature: It is recommended to store at 4°C.[5]

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the spill area (no smoking, flares, sparks, or flames).[6]
- Ventilate Area: Ensure adequate ventilation.
- Personnel: Keep unnecessary personnel away from the spill area.[6]
- Containment: Prevent further leakage or spillage if it is safe to do so.[5] Dike the spilled material where possible.[6]
- Cleanup:
 - Wear appropriate personal protective equipment during cleanup.[5][6]
 - Absorb the spill with inert material (e.g., sand, diatomite, acid binders, universal binders, sawdust).[10]
 - Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[6][7]
 - Do not allow the product to reach the sewage system or any water course.[3]
- Disposal: Dispose of the contaminated material as waste according to local, regional, and national regulations.[3]

General Advice: In case of an accident or if you feel unwell, seek medical advice immediately. [7] Show the safety data sheet to the doctor in attendance.

- Inhalation:
 - Move the person to fresh air.[3][5]
 - If breathing is difficult, give oxygen.[5]
 - If the person is not breathing, give artificial respiration.[5]
 - Call for a doctor.[3] In case of unconsciousness, place the patient in a stable side position for transportation.[3]

- Skin Contact:
 - Immediately take off all contaminated clothing.[3]
 - Rinse the skin with plenty of water or shower.[3]
 - Wash the affected area with soap and water.[5]
 - If skin irritation or a rash occurs, seek medical advice.[9]
- Eye Contact:
 - Rinse cautiously with water for several minutes.[9]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[9]
 - If eye irritation persists, get medical advice/attention.[9]
- Ingestion:
 - Clean the mouth with water and drink plenty of water afterward.[9]
 - Do NOT induce vomiting.[8]
 - Never give anything by mouth to an unconscious person.[5]
 - Immediately call a poison center or doctor.[6]

Stability and Reactivity

- Chemical Stability: The product is stable under recommended storage conditions.[5]
- Conditions to Avoid: Avoid heat, flames, sparks, and other sources of ignition.[7] Also avoid extremes of temperature and direct sunlight.[5]
- Incompatible Materials: Strong oxidizing agents and strong reducing agents.[9]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides.[5]

- Hazardous Polymerization: No information available.[9]

Toxicological and Ecological Information

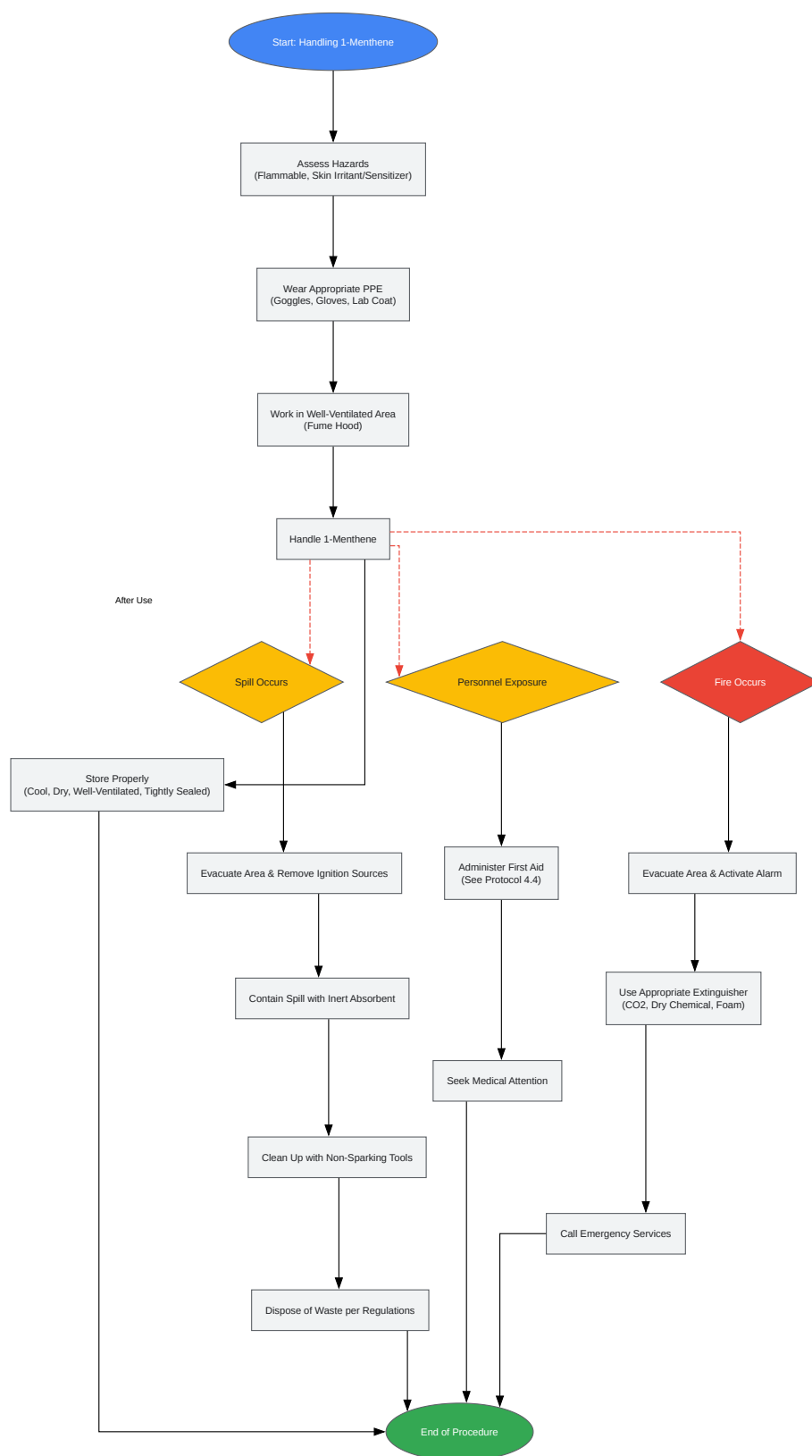
- Toxicological Information:
 - Acute Toxicity: Moderately toxic by intraperitoneal route and mildly toxic by ingestion.[11]
 - Skin Irritation: Causes skin irritation.[3]
 - Sensitization: May cause an allergic skin reaction.[3]
- Ecological Information:
 - Water Hazard: Water hazard class 1 (Self-assessment): slightly hazardous for water.[3]
 - General Notes: Do not allow undiluted product or large quantities of it to reach ground water, water courses, or sewage systems.[3]

Disposal Considerations

- Waste Treatment: Must not be disposed of together with household garbage.[3] Disposal must be made according to official regulations.[3]
- Contaminated Packaging: Uncleaned packaging should be disposed of in the same manner as the product itself.[3]

Visual Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **1-Menthene** and the appropriate emergency response procedures.



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Caption: **1-Menthene** Safe Handling and Emergency Response Workflow.

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